

what is Valethamate bromide used for in obstetrics

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Compound Focus: Valethamate Bromide

CAS No.: 90-22-2

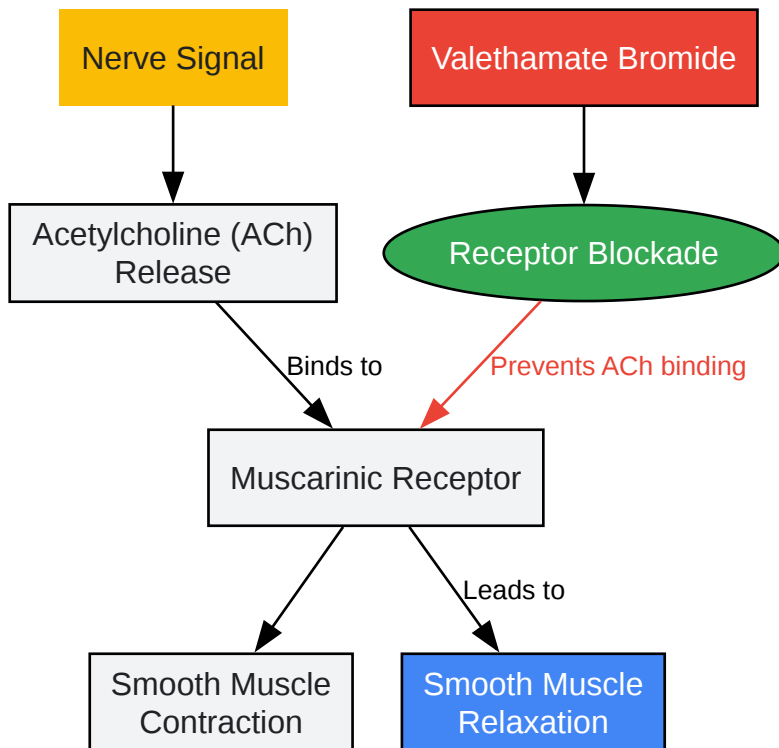
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Mechanism of Action

Valethamate bromide acts as a **competitive antagonist at muscarinic acetylcholine receptors**, which are part of the parasympathetic nervous system [1]. By blocking these receptors, the drug inhibits the action of acetylcholine, a neurotransmitter that promotes smooth muscle contraction. This inhibition results in the relaxation of smooth muscle tissue [1] [2].

In the context of labor, this relaxation effect targets the cervical smooth musculature, reducing spasms and theoretically allowing the cervix to dilate more easily [1] [2]. The diagram below illustrates this cellular pathway.



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Figure 1: Cellular mechanism of **Valethamate bromide**. The drug competitively blocks acetylcholine from binding to muscarinic receptors, preventing smooth muscle contraction and promoting relaxation. [1] [2]

Efficacy Data from Key Studies

The clinical evidence on **Valethamate bromide** is mixed and originates largely from studies conducted in the 1990s and early 2000s.

Study Reference	Reported Efficacy in Accelerating Labor	Reported Side Effects
Desai et al (1984) [3]	Average time to full dilatation: ~3.12 hours.	Not specified in the review.
Trivedi et al (1987) [3]	Shortening of first stage by 3.7 hr (primigravida) and 3.8 hr (multipara).	No serious side effects reported.

| **Kuruvila et al (1992)** (Randomized Controlled Trial) [4] [5] | Found the drug to be **ineffective**. | Adverse events of moderate intensity recorded. | | **Sharma et al (2001)** (Randomized Controlled Trial) [4] [5] | Less efficacious than drotaverine. | More side effects than drotaverine. | | **Changede (2017)** (Prospective Study) [6] | Significantly shorter active phase vs. control; faster rate than control but slower than drotaverine. | Not specified in the abstract. |

A 2010 editorial highlights a critical lack of robust evidence, noting that a PubMed search returned only seven articles, with just two clinical trials published in peer-reviewed journals [4]. The same editorial points out that **Valethamate bromide** is **not listed** in well-established Western pharmacology textbooks, the British National Formulary, or the Indian Pharmacopoeia, raising significant questions about its evidence base and acceptance [4].

Comparative Drug Profile: Drotaverine

Valethamate bromide is often compared with **Drotaverine hydrochloride**, another spasmolytic used to accelerate labor. Their mechanisms of action differ significantly [5] [7].

Parameter	Valethamate Bromide	Drotaverine Hydrochloride
Drug Class	Anticholinergic (Parasympatholytic) [1] [2]	Phosphodiesterase-4 (PDE4) Inhibitor [7]
Primary Mechanism	Blocks muscarinic receptors [1]	Increases intracellular cAMP, causing smooth muscle relaxation [7]
Common Side Effects	Dry mouth, transient tachycardia, blurred vision, urinary retention [3] [2]	Headache, nausea, vomiting, hypotension [7]
FDA/EMA Approval Status	Not mentioned in international formularies [4]	Not FDA or EMA approved [7]
Evidence Strength	Limited and conflicting [4]	Appears stronger in head-to-head trials [5]

Experimental Protocol for Labor Acceleration

For research and reference, here is a detailed methodology from a typical clinical study investigating **Valethamate bromide** for labor acceleration [3]:

- **1. Patient Selection:** Enroll women in established labor, typically with a cervical dilation of approximately 3 cm and at least three uterine contractions per 10 minutes. Exclude patients with any antenatal or intranatal complications.
- **2. Drug Administration:** Administer **Valethamate bromide** via intramuscular injection at a dose of 8 mg/mL. A maximum of three doses can be given at 30-minute intervals.
- **3. Monitoring & Assessment:** Perform pelvic examinations every 30 minutes after each dose to assess cervical dilation in centimeters. Monitor and record any maternal or fetal side effects, such as dry mouth, tachycardia, or changes in fetal heart rate, on a partogram.
- **4. Endpoint Measurement:** The primary outcome is the time taken from the first dose until full cervical dilation (10 cm). The rate of cervical dilation (cm/hour) is calculated from this data.

Safety and Regulatory Status

The safety profile of **Valethamate bromide** is not fully established, but reported side effects are consistent with its anticholinergic mechanism [4] [3] [2]. A 2010 editorial strongly questions its use, concluding that "**it should not be used in pregnant women at all**" until convincing evidence of efficacy and safety is available [4]. The World Health Organization (WHO) criteria for drug selection are reportedly not met by this product [4].

In summary, while **Valethamate bromide** is used in some regions to accelerate labor, you should be aware that the scientific evidence supporting this use is limited and of low quality. Its mechanism is well-understood, but its efficacy and safety remain questionable according to available literature. The drug has not been adopted into international treatment guidelines.

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